

SU16f Experimental Protocols for Rodent Models: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: SU16f

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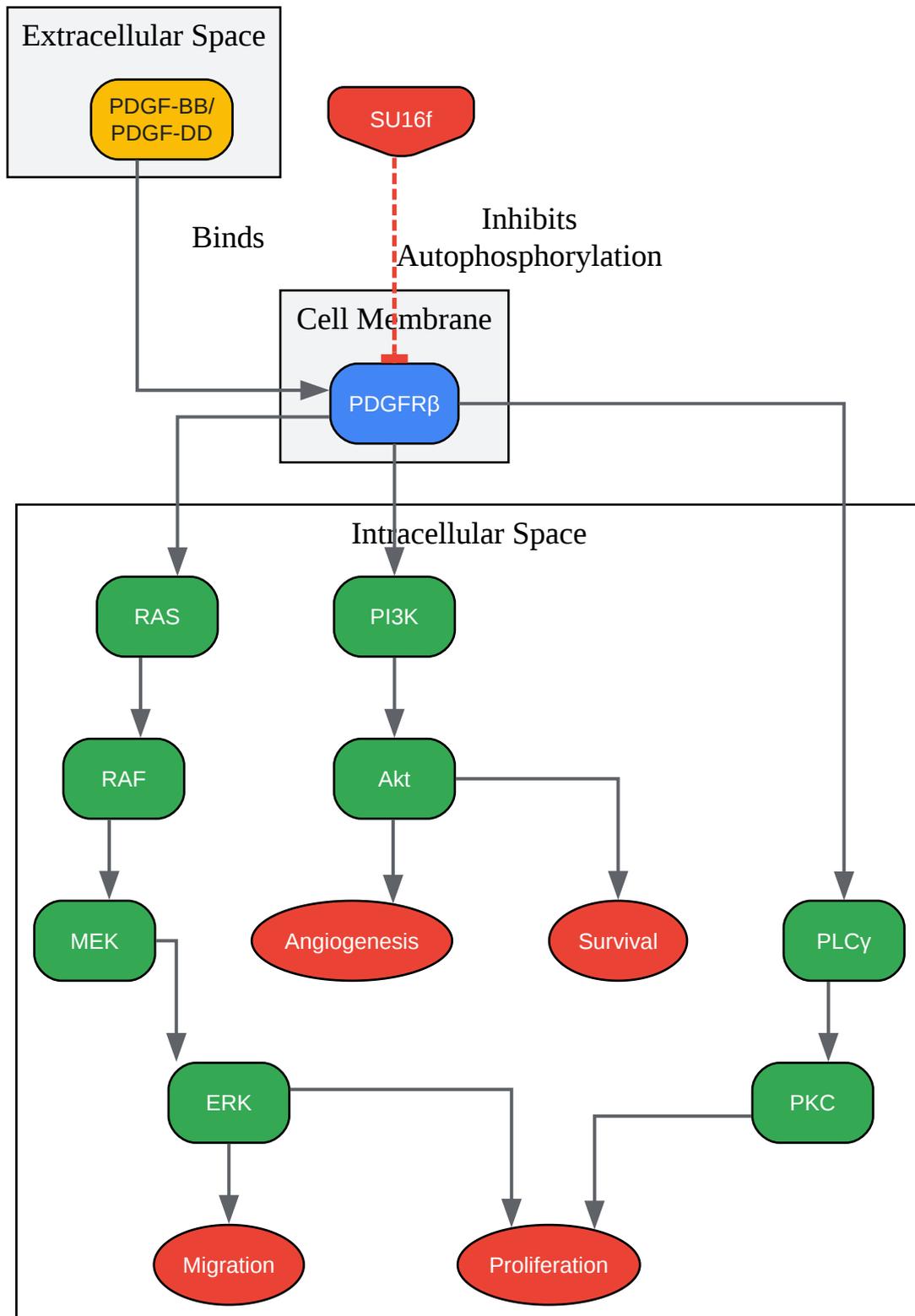
Introduction

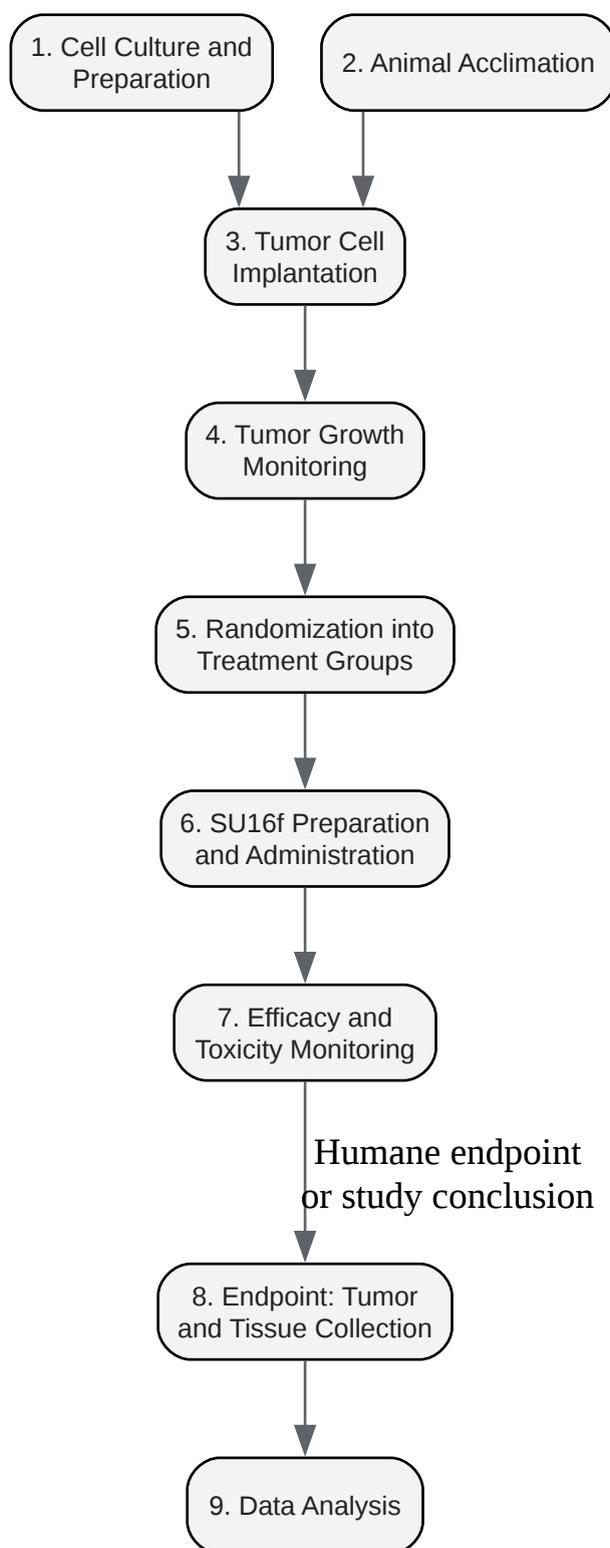
SU16f is a potent and selective inhibitor of the Platelet-Derived Growth Factor Receptor β (PDGFR β), a receptor tyrosine kinase implicated in various pathological processes, including tumor growth, angiogenesis, and fibrosis.[1][2][3] By targeting the PDGFR β signaling pathway, **SU16f** presents a promising therapeutic strategy for various diseases, particularly cancer. These application notes provide detailed experimental protocols for the use of **SU16f** in rodent models, with a focus on cancer xenograft studies. The information is intended to guide researchers in designing and executing robust preclinical studies to evaluate the efficacy and mechanism of action of **SU16f**.

Mechanism of Action and Signaling Pathway

SU16f exerts its biological effects by selectively inhibiting the autophosphorylation of PDGFR β upon binding of its ligands, primarily PDGF-BB and PDGF-DD. This blockade prevents the activation of downstream signaling cascades that are crucial for cell proliferation, migration, and survival. The primary signaling pathways affected by **SU16f** inhibition of PDGFR β include the RAS-MAPK, PI3K-Akt, and PLC γ -PKC pathways.

PDGFR β Signaling Pathway





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References

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